

Application Notes and Protocols for In Vivo Experiments with PD 142893

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PD 142893
CAS No.: 143037-36-9
Cat. No.: B1679107

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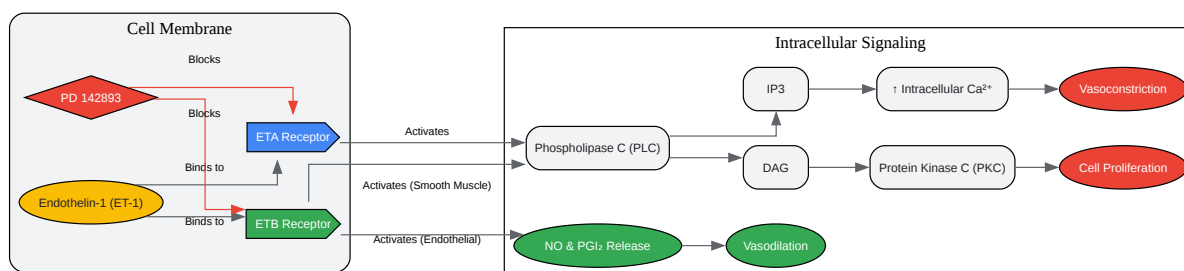
These application notes provide a comprehensive overview and detailed protocols for the in vivo use of **PD 142893**, a non-selective endothelin receptor antagonist targeting both ETA and ETB receptors. The following information is intended to guide researchers in designing and executing preclinical studies to evaluate the therapeutic potential of **PD 142893** in various disease models.

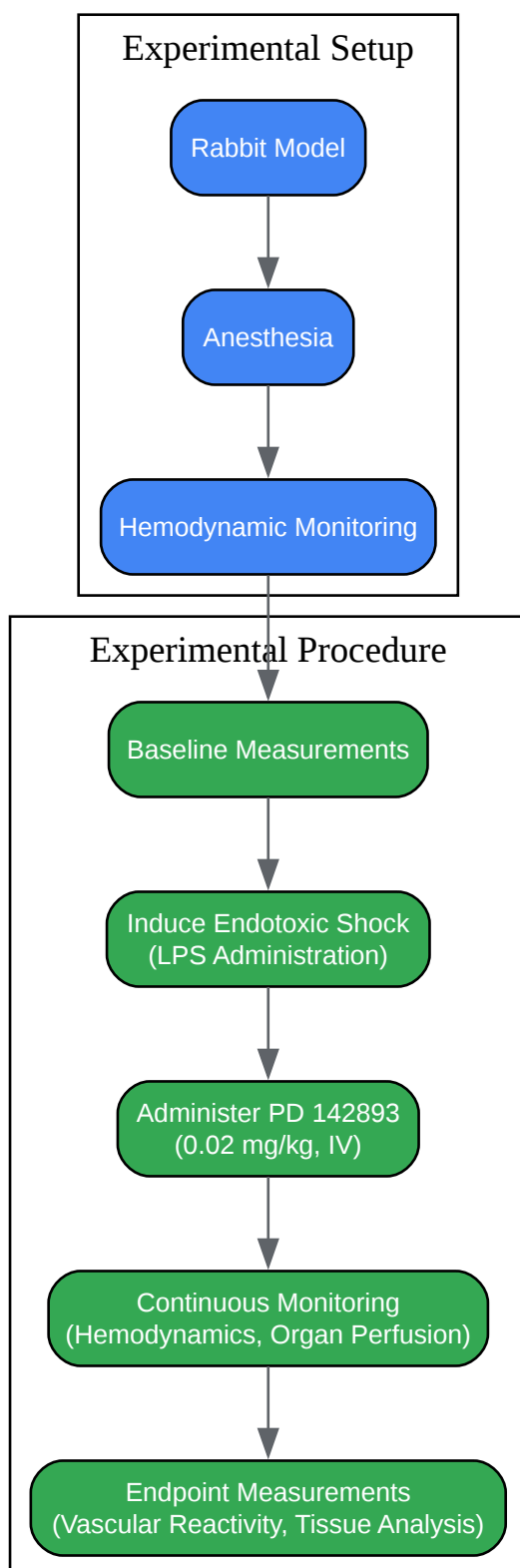
Compound Information

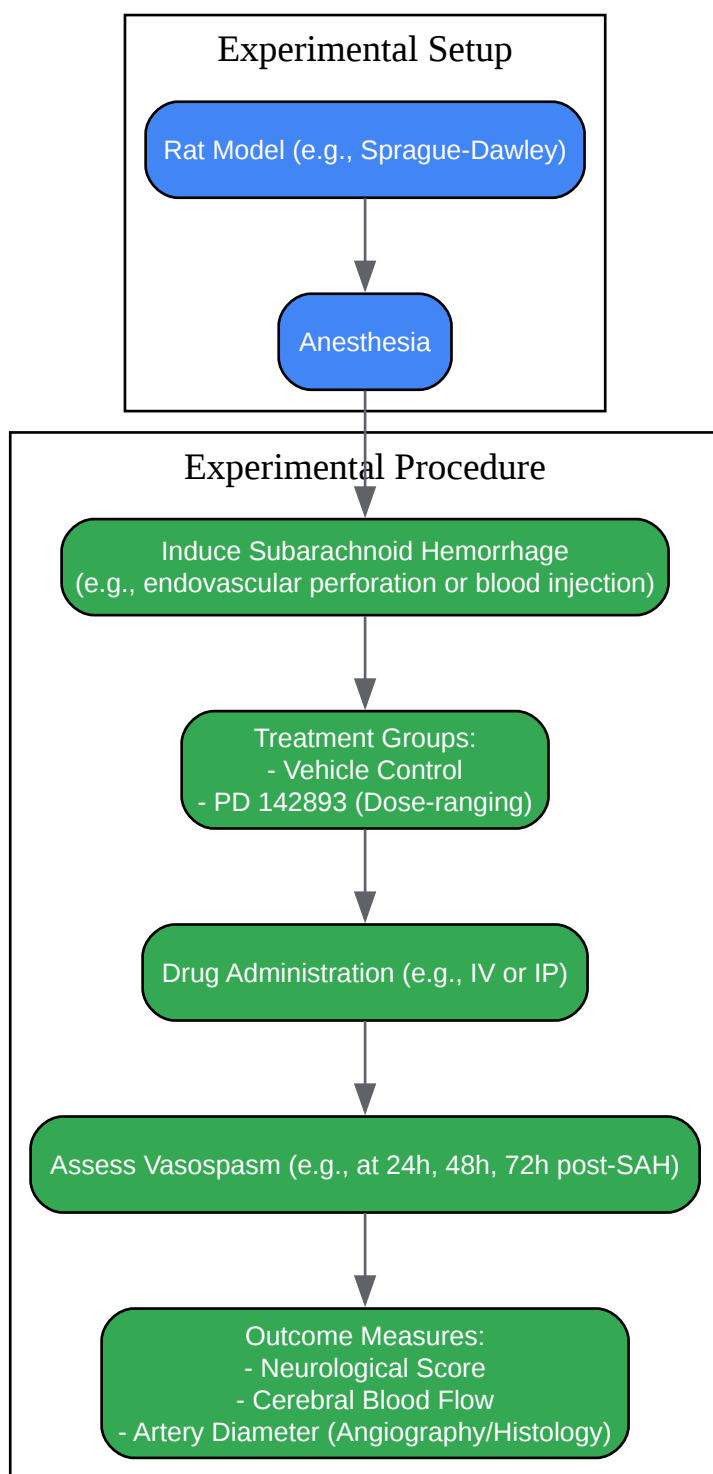
Compound Name	PD 142893
Mechanism of Action	Non-selective Endothelin Receptor Antagonist (ETA/ETB)
Primary Target	Endothelin-1 (ET-1) Signaling Pathway
Therapeutic Potential	Cardiovascular diseases, cerebral vasospasm, endotoxic shock, and other conditions involving endothelin-mediated pathology.

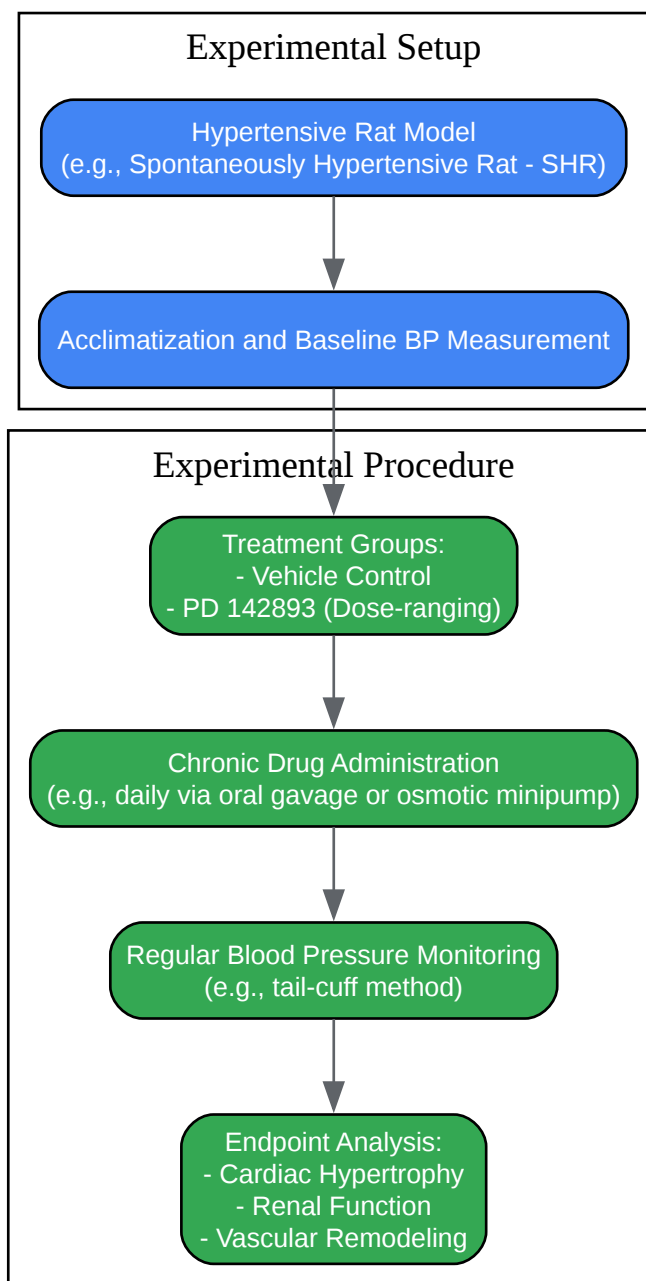
Signaling Pathway of Endothelin-1 and Point of Intervention by PD 142893

Endothelin-1 (ET-1) is a potent vasoconstrictor peptide that plays a crucial role in vascular tone and cellular proliferation. It exerts its effects by binding to two G protein-coupled receptor subtypes: ETA and ETB. The activation of these receptors triggers distinct downstream signaling cascades. **PD 142893**, as a non-selective antagonist, blocks the binding of ET-1 to both ETA and ETB receptors, thereby inhibiting these signaling pathways.









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